

# Personal protective equipment for handling 6-Hydroxy-5-methyl-2-hexanone

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 6-Hydroxy-5-methyl-2-hexanone

CAS No.: 68208-73-1

Cat. No.: B12690564

[Get Quote](#)

## Essential Safety and Handling Guide for 6-Hydroxy-5-methyl-2-hexanone

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for handling **6-Hydroxy-5-methyl-2-hexanone**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Classification

**6-Hydroxy-5-methyl-2-hexanone** is classified as a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation[1]. The toxicological properties have not been thoroughly investigated, warranting cautious handling.

| Hazard Classification                            | Category    | GHS Hazard Statement                      |
|--------------------------------------------------|-------------|-------------------------------------------|
| Flammable Liquids                                | Category 4  | H227: Combustible liquid[1]               |
| Skin Irritation                                  | Category 2  | H315: Causes skin irritation[1]           |
| Eye Irritation                                   | Category 2A | H319: Causes serious eye irritation[1]    |
| Specific Target Organ Toxicity (Single Exposure) | Category 3  | H335: May cause respiratory irritation[1] |

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **6-Hydroxy-5-methyl-2-hexanone**.

| Protection Type         | Specification                                                                                                                                                                                               | Rationale                                                                                                                        |
|-------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------|
| Eye and Face Protection | Chemical safety goggles and/or a face shield.                                                                                                                                                               | To protect against splashes and vapors that can cause serious eye irritation[1][2][3].                                           |
| Skin Protection         | Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing such as a lab coat.                                                                                                                | To prevent skin contact, which can cause irritation[1][3].<br>Gloves should be inspected before use and disposed of properly[3]. |
| Respiratory Protection  | Use in a well-ventilated area. If ventilation is inadequate or for spill response, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended. | To prevent inhalation of harmful vapors that may cause respiratory irritation[1][2][3].                                          |

## Operational and Handling Plan

### Engineering Controls:

- Always handle **6-Hydroxy-5-methyl-2-hexanone** in a chemical fume hood to ensure adequate ventilation[3].
- Use explosion-proof electrical, ventilating, and lighting equipment as the substance is a combustible liquid[2][4][5].
- Keep away from heat, sparks, open flames, and hot surfaces[2][3][4].

### Handling Procedures:

- Avoid breathing mist or vapors[1][2].
- Wash hands thoroughly after handling[1][2].
- Take precautionary measures against static discharge[2][4].
- Store in a tightly closed container in a cool, dry, and well-ventilated place[1][2][3].

### First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention if not breathing or if feeling unwell[1][3].
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water and soap[3]. If skin irritation occurs, get medical advice/attention[1].
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical attention if eye irritation persists[1][2].
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention[5][6].

## Spill and Disposal Plan

### Spill Response:

- Evacuate the area and eliminate all ignition sources[2].
- Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection[2].
- For small spills, absorb the material with an inert, non-combustible absorbent, such as sand or vermiculite[7].
- Place the absorbed material in a sealed, properly labeled container for disposal[7].
- Ventilate the area and wash the spill site after material pickup is complete.

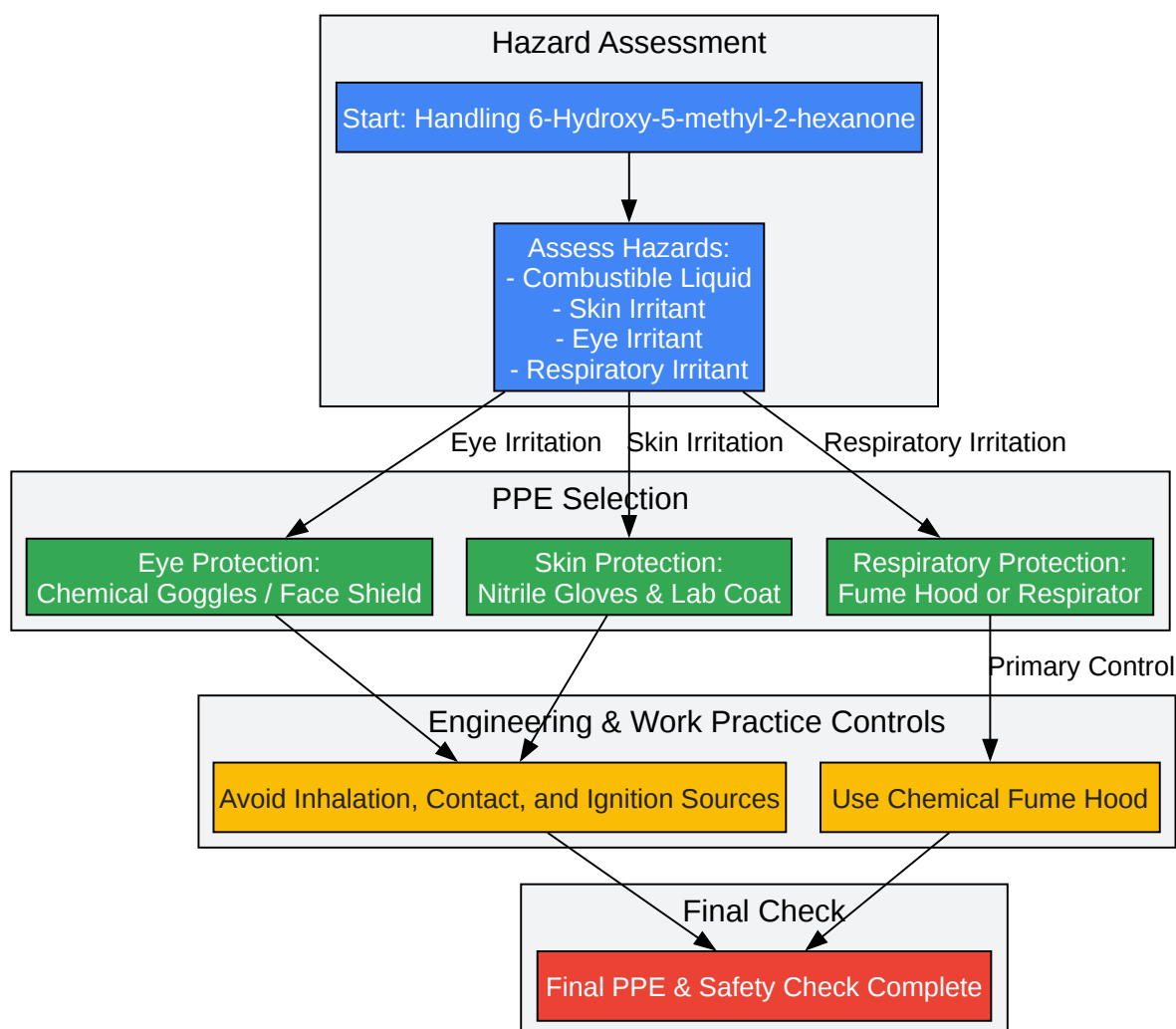
#### Disposal:

- Waste material must be disposed of in accordance with local, state, and federal regulations[7].
- **6-Hydroxy-5-methyl-2-hexanone** is a combustible liquid and may be classified as hazardous waste[1][7].
- Collect waste in a dedicated, properly labeled, and sealed container. Do not mix with other waste[7].
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures[7].

## Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate Personal Protective Equipment when handling **6-Hydroxy-5-methyl-2-hexanone**.

## PPE Selection for 6-Hydroxy-5-methyl-2-hexanone



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **6-Hydroxy-5-methyl-2-hexanone**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [aksci.com](https://aksci.com) [[aksci.com](https://aksci.com)]
- 2. [cdn.chemservice.com](https://cdn.chemservice.com) [[cdn.chemservice.com](https://cdn.chemservice.com)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 4. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 5. [ccis.chemoventory.com](https://ccis.chemoventory.com) [[ccis.chemoventory.com](https://ccis.chemoventory.com)]
- 6. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Hydroxy-5-methyl-2-hexanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12690564/docs#personal-protective-equipment-for-handling-6-hydroxy-5-methyl-2-hexanone>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)